# Spectroscopic Characterization of 2-Bromo-4-phenyl-1,3-oxazole: A Technical Guide

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***Compound of Interest***

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|---|---|
| *Compound Name:* | *2-Bromo-4-phenyl-1,3-oxazole* |
| *CAS No.:* | *1060816-19-4* |
| *Cat. No.:* | *B1504690* |

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This guide provides an in-depth analysis of the expected spectroscopic data for the heterocyclic compound **2-Bromo-4-phenyl-1,3-oxazole**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes theoretical principles with practical insights to facilitate the structural elucidation and characterization of this molecule. While direct experimental spectra for this specific compound are not widely published, this guide leverages predictive methodologies and data from analogous structures to present a robust analytical framework.

## Introduction: The Structural Significance of 2-Bromo-4-phenyl-1,3-oxazole

**2-Bromo-4-phenyl-1,3-oxazole** is a halogenated aromatic heterocycle. The oxazole ring is a key pharmacophore in many biologically active compounds, and the presence of a bromine atom at the 2-position and a phenyl group at the 4-position creates a unique electronic and steric environment. The bromine atom can serve as a handle for further synthetic transformations, such as cross-coupling reactions, making this a valuable intermediate in medicinal chemistry. Accurate spectroscopic characterization is paramount to confirm its

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identity and purity. This guide will detail the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **2-Bromo-4-phenyl-1,3-oxazole**, both $^{1}H$ and $^{13}C$ NMR are essential for unambiguous structure confirmation.

## Predicted $^{1}H$ NMR Spectral Data

The $^{1}H$ NMR spectrum is expected to show signals corresponding to the protons of the phenyl ring and the single proton on the oxazole ring. The chemical shifts are influenced by the electronic effects of the oxazole ring and the bromine atom.

| Proton Assignment | Predicted Chemical Shift (δ, ppm) | Predicted Multiplicity | Predicted Coupling Constant (J, Hz) |
|---|---|---|---|
| H-5 (Oxazole) | ~ 8.0 - 8.2 | Singlet (s) | N/A |
| H-2', H-6' (Phenyl) | ~ 7.8 - 8.0 | Doublet (d) or Multiplet (m) | ~ 7-8 |
| H-3', H-4', H-5' (Phenyl) | ~ 7.3 - 7.5 | Multiplet (m) | N/A |

Causality Behind Predicted Shifts:

- H-5 (Oxazole): This proton is on an electron-deficient heterocyclic ring, which deshields it, causing a downfield shift. Its chemical shift is anticipated to be a singlet as there are no adjacent protons.
- Phenyl Protons (H-2', H-6'): The ortho protons are deshielded by the proximity to the electron-withdrawing oxazole ring.
- Phenyl Protons (H-3', H-4', H-5'): The meta and para protons will appear as a complex multiplet in the typical aromatic region.

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## Predicted $^{13}C$ NMR Spectral Data

The $^{13}C$ NMR spectrum will provide information about the carbon skeleton of the molecule.

| Carbon Assignment | Predicted Chemical Shift (δ, ppm) |
|---|---|
| C-2 (Oxazole) | ~ 140 - 145 |
| C-4 (Oxazole) | ~ 150 - 155 |
| C-5 (Oxazole) | ~ 125 - 130 |
| C-1' (Phenyl) | ~ 128 - 132 |
| C-2', C-6' (Phenyl) | ~ 125 - 128 |
| C-3', C-5' (Phenyl) | ~ 128 - 130 |
| C-4' (Phenyl) | ~ 129 - 132 |

Causality Behind Predicted Shifts:

- C-2 (Oxazole): This carbon is directly attached to a bromine atom and a nitrogen atom, leading to a significant downfield shift.
- C-4 and C-5 (Oxazole): These carbons are part of the heterocyclic ring and their chemical shifts are characteristic of such systems.[1]
- Phenyl Carbons: The chemical shifts of the phenyl carbons are in the expected aromatic region.

## Experimental Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of **2-Bromo-4-phenyl-1,3-oxazole** in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-$d_6$).
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- $^{1}H$ NMR Acquisition:
  - Acquire a standard one-dimensional $^{1}H$ NMR spectrum.

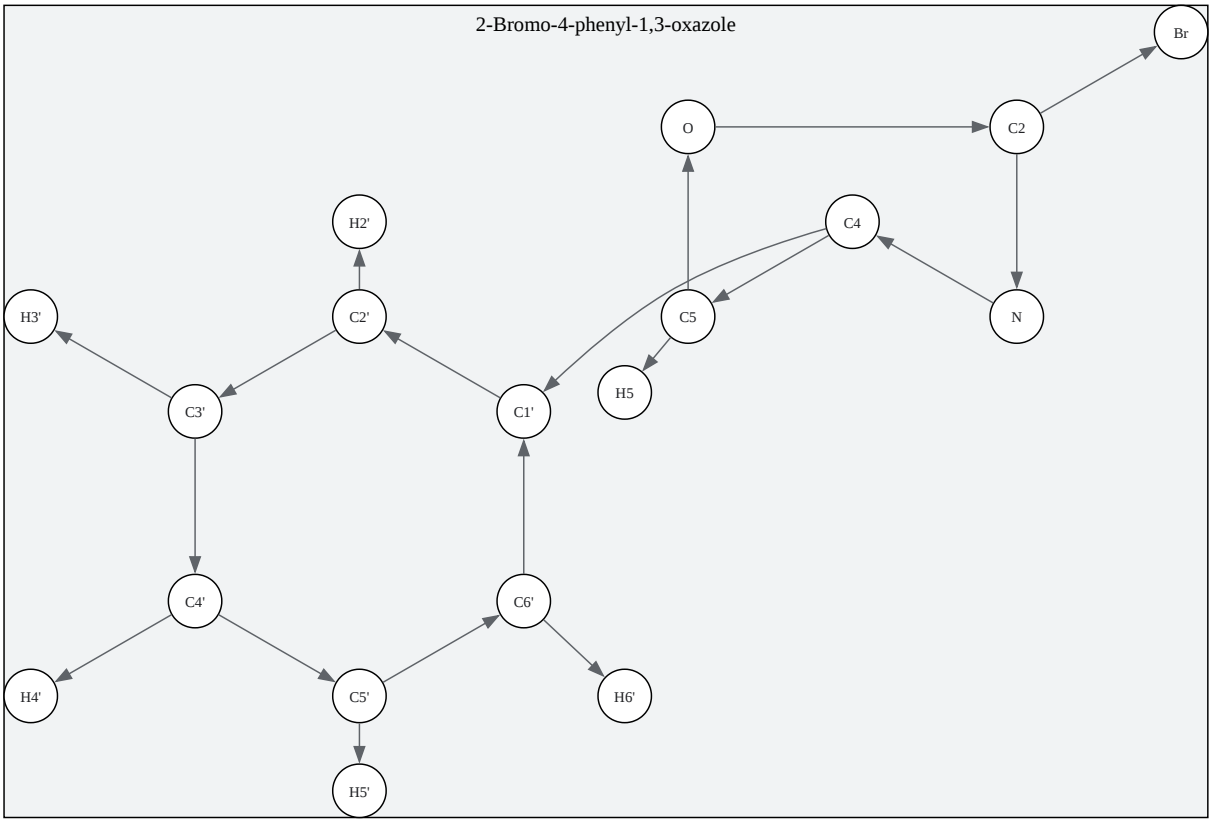
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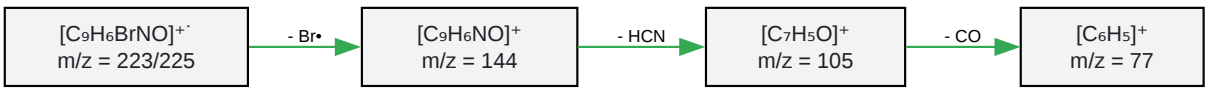
- Optimize the spectral width to cover the aromatic region (approximately 0-10 ppm).
- Use a sufficient number of scans to achieve a good signal-to-noise ratio.

- $^{13}C$ NMR Acquisition:
  - Acquire a proton-decoupled $^{13}C$ NMR spectrum.
  - Set the spectral width to cover the range of 0-160 ppm.
  - A longer acquisition time and a greater number of scans will be necessary due to the lower natural abundance of $^{13}C$.
- 2D NMR (Optional but Recommended):
  - Perform a COSY (Correlation Spectroscopy) experiment to establish proton-proton couplings within the phenyl ring.
  - Run an HSQC (Heteronuclear Single Quantum Coherence) experiment to correlate directly bonded protons and carbons.
  - An HMBC (Heteronuclear Multiple Bond Correlation) experiment can confirm long-range correlations, for example, between the phenyl protons and the oxazole carbons.

## Visualization of NMR Correlations

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